

Application Notes and Protocols: Knoevenagel Condensation of 4-Ethoxybenzaldehyde with Malononitrile

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Compound of Interest

Compound Name: 4-Ethoxybenzaldehyde

Cat. No.: B043997

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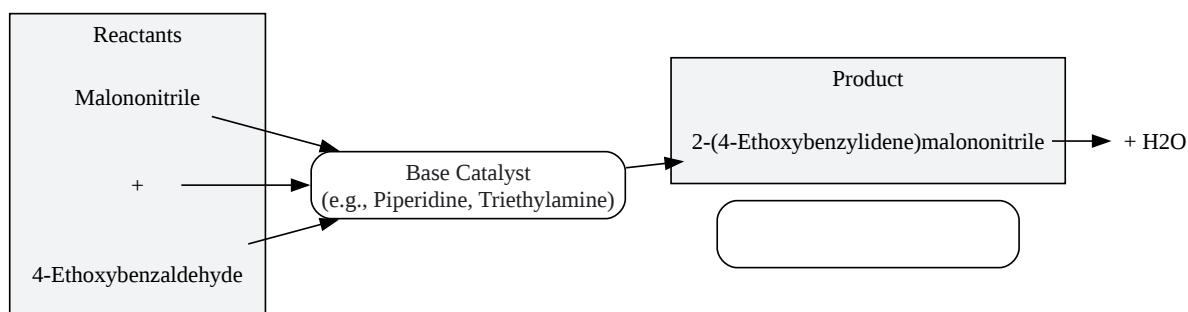
Introduction

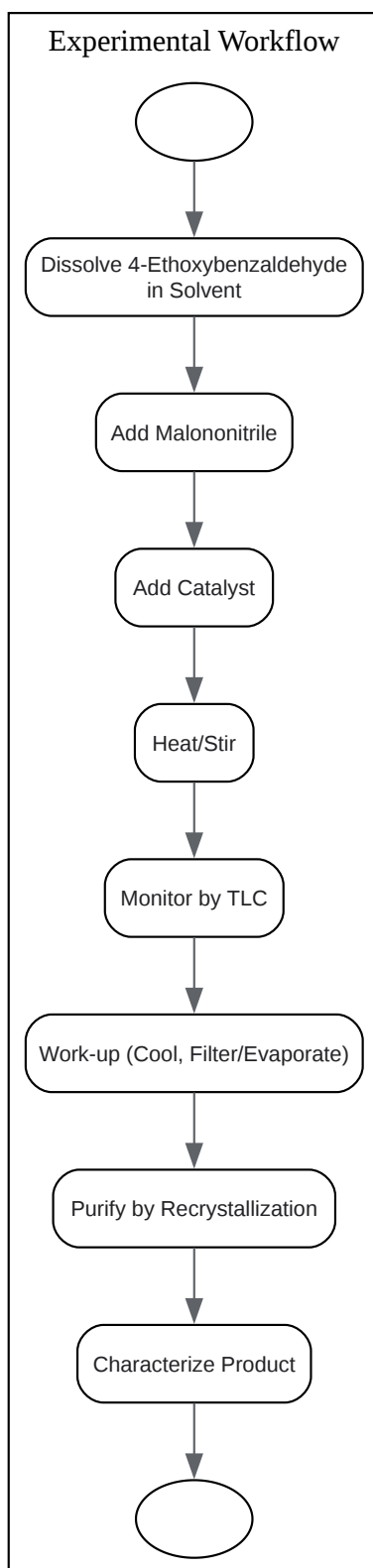
The Knoevenagel condensation is a cornerstone of carbon-carbon bond formation in organic synthesis, valued for its efficiency in creating α,β -unsaturated compounds. This reaction involves the condensation of an aldehyde or ketone with an active methylene compound, such as malononitrile, typically catalyzed by a base. The resulting products, benzylidenemalononitrile derivatives, are significant intermediates in the synthesis of a variety of pharmaceuticals, fine chemicals, and functional polymers. Notably, these derivatives have shown promise for applications in drug development, exhibiting a range of biological activities.

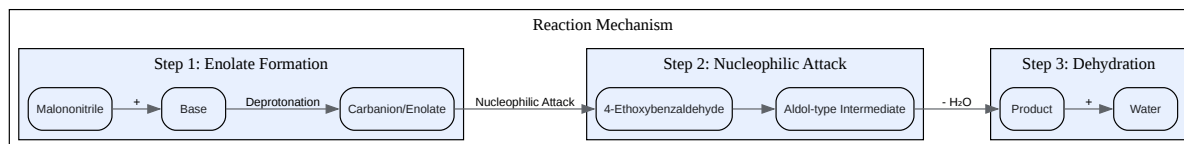
This document provides detailed application notes and protocols for the Knoevenagel condensation reaction between **4-ethoxybenzaldehyde** and malononitrile to synthesize 2-(4-ethoxybenzylidene)malononitrile.

Reaction Scheme

The Knoevenagel condensation of **4-ethoxybenzaldehyde** with malononitrile proceeds as follows:







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